

An In-depth Technical Guide to Odoratone: Physical, Chemical, and Biological Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Odoratone

Cat. No.: B1144338

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Odoratone, a complex tetracyclic triterpenoid, has been identified as a constituent of several plant species, most notably the neem tree (*Azadirachta indica*), as well as *Entandrophragma candollei* and *Cedrela fissilis*.^[1] Its intricate molecular architecture and presence in plants with a rich history of traditional medicinal use have made it a subject of scientific interest. This technical guide provides a comprehensive overview of the known physical, chemical, and biological properties of **Odoratone**, with a focus on quantitative data, experimental methodologies, and potential avenues for future research and development.

Chemical and Physical Properties

Odoratone is a structurally complex molecule with the chemical formula $C_{30}H_{48}O_4$.^[1] A summary of its key chemical and physical properties is presented below.

Table 1: Physical and Chemical Properties of Odoratone

Property	Value	Source
Molecular Formula	C ₃₀ H ₄₈ O ₄	PubChem[1]
Molecular Weight	472.7 g/mol	PubChem[1]
CAS Number	16962-90-6	The Good Scents Company[2]
IUPAC Name	(5R,9R,10R,13S,14S,17S)-17-[(1R)-1-[(2R,3R,4S)-3,4-dihydroxy-5,5-dimethyloxolan-2-yl]ethyl]-4,4,10,13,14-pentamethyl-1,2,5,6,9,11,12,15,16,17-decahydrocyclopenta[a]phenanthren-3-one	PubChem[1]
Boiling Point (estimated)	571.20 °C @ 760.00 mm Hg	The Good Scents Company[2]
Flash Point (estimated)	177.50 °C	The Good Scents Company[2]
Water Solubility (estimated)	0.02608 mg/L @ 25 °C	The Good Scents Company[2]
logP (o/w) (estimated)	6.950	The Good Scents Company[2]

Note: Many of the physical properties, such as boiling point and water solubility, are estimated and have not been experimentally determined.

Spectroscopic Data

The structural elucidation of **Odoratone** has been accomplished through various spectroscopic techniques. The following data has been reported in the literature:

- Mass Spectrometry (MS): The mass spectrum of **Odoratone** shows a molecular ion peak consistent with its molecular formula.
- Infrared (IR) Spectroscopy: The IR spectrum displays characteristic absorption bands for hydroxyl (-OH) and carbonyl (C=O) functional groups.

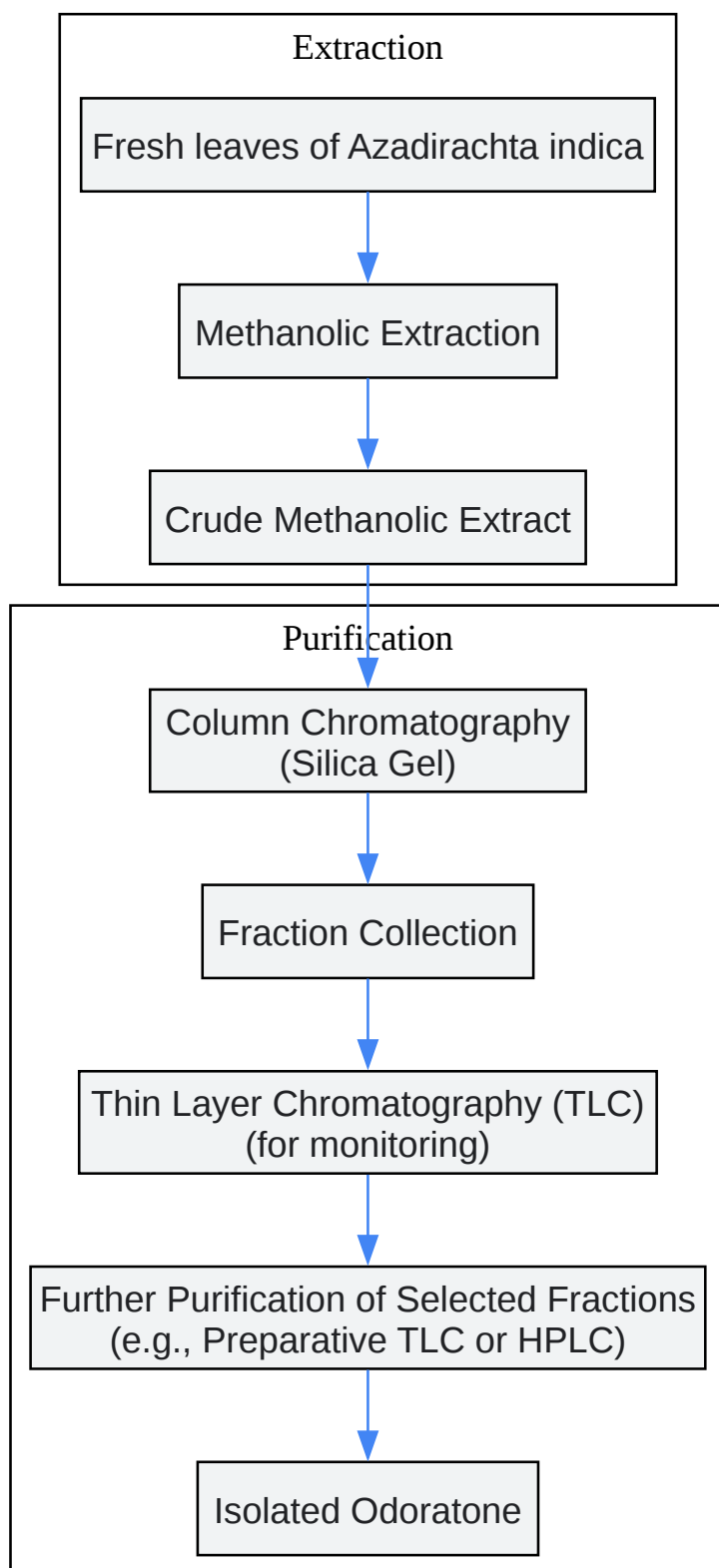
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ^1H -NMR and ^{13}C -NMR data have been used to determine the complex tetracyclic structure and the stereochemistry of the molecule.

A detailed breakdown of the specific spectral data is pending the acquisition of full-text research articles.

Experimental Protocols

Isolation of Odoratone from *Azadirachta indica*

While a precise, step-by-step protocol for the isolation of **Odoratone** is not readily available in the public domain, a general procedure can be inferred from studies on the isolation of triterpenoids from *Azadirachta indica* leaves. The following is a plausible workflow based on common phytochemical extraction and purification techniques.



[Click to download full resolution via product page](#)

Figure 1. General workflow for the isolation of **Odoratone**.

Methodology Details:

- **Extraction:** Fresh leaves of *Azadirachta indica* are collected and subjected to extraction with methanol. This process is typically carried out at room temperature over an extended period to ensure efficient extraction of the plant's chemical constituents.
- **Concentration:** The resulting methanolic extract is concentrated under reduced pressure to yield a crude extract.
- **Chromatographic Separation:** The crude extract is then subjected to column chromatography over silica gel. A gradient of solvents with increasing polarity is used to elute the different compounds.
- **Fraction Analysis:** The collected fractions are monitored using thin-layer chromatography (TLC) to identify those containing **Odoratone**.
- **Final Purification:** Fractions enriched with **Odoratone** are further purified using techniques such as preparative TLC or high-performance liquid chromatography (HPLC) to obtain the pure compound.

Biological Activity

The biological activities of purified **Odoratone** are not extensively studied. However, research on extracts from plants containing this compound, and on the compound itself, has indicated potential insecticidal properties.

Insecticidal Activity

A study by Siddiqui et al. (2003) investigated the insecticidal activity of **Odoratone** isolated from the leaves of *Azadirachta indica*. The study found that **Odoratone** exhibited mortality against the fourth instar larvae of the mosquito *Anopheles stephensi*, with a reported LC_{50} value of 154 ppm.[3][4] This suggests that **Odoratone** may contribute to the known insecticidal properties of neem extracts.

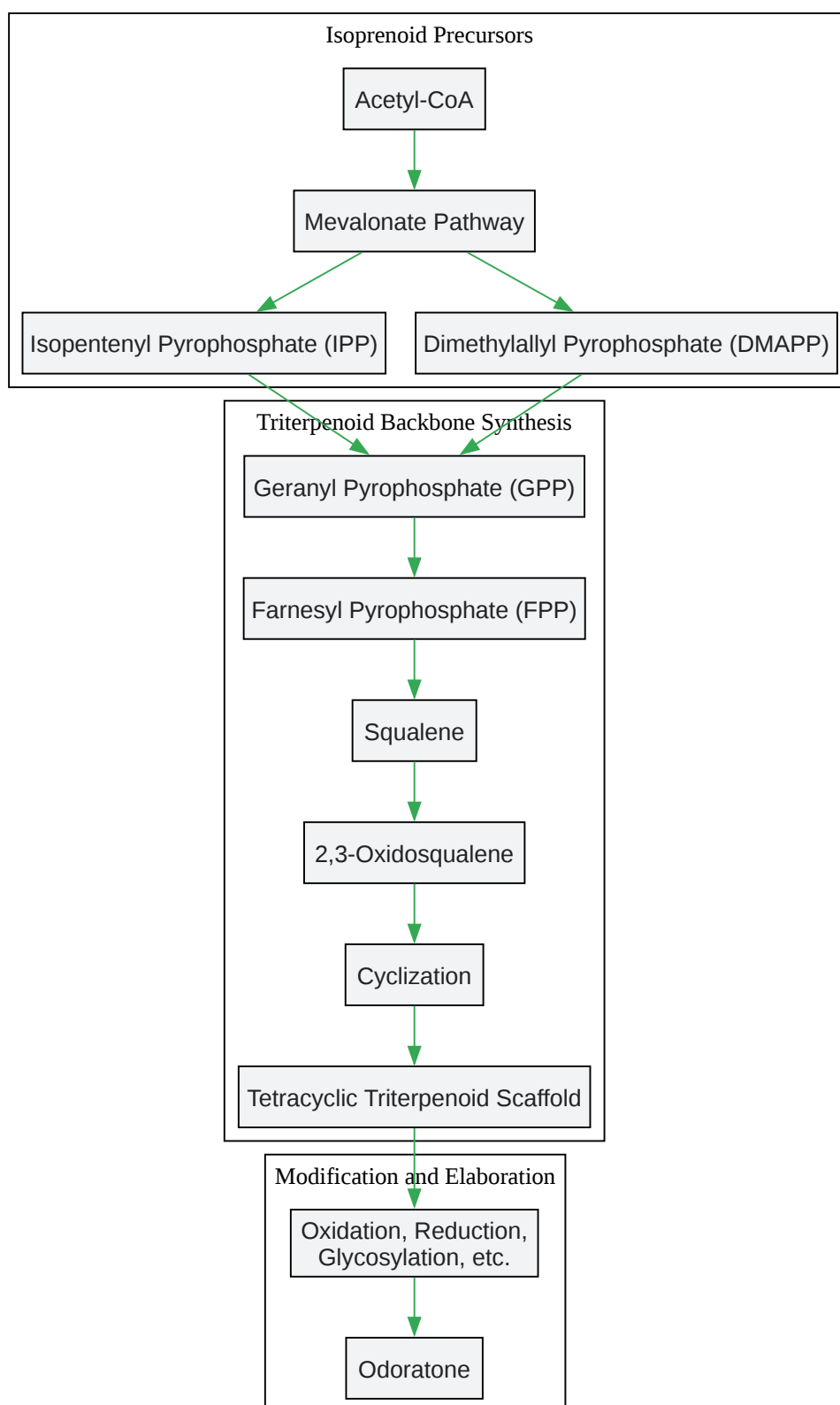
The precise mechanism of action for this insecticidal activity has not been elucidated. However, it is hypothesized to be similar to other limonoids and tetracyclic triterpenoids found in neem,

which are known to act as antifeedants, growth regulators, and reproductive inhibitors in insects.

Signaling Pathways and Mechanism of Action

Currently, there is no specific information available in the scientific literature regarding the signaling pathways directly modulated by **Odoratone** in any biological system. Given its insecticidal activity, it is plausible that it may interact with key physiological pathways in insects.

As **Odoratone** is a complex triterpenoid, its biosynthesis in plants follows the intricate isoprenoid pathway. Understanding this pathway provides context for its natural production.



[Click to download full resolution via product page](#)

Figure 2. Simplified biosynthesis of tetracyclic triterpenoids.

Potential for Drug Development

The demonstrated insecticidal activity of **Odoratone** suggests its potential as a lead compound for the development of new bio-insecticides. Its natural origin could offer advantages in terms of biodegradability and reduced environmental impact compared to synthetic pesticides. However, further research is imperative to:

- Elucidate its precise mechanism of action against a broader range of insect pests.
- Evaluate its toxicity profile in non-target organisms, including mammals and beneficial insects.
- Develop efficient and scalable methods for its synthesis or large-scale isolation.

While the name "**Odoratone**" might suggest an olfactory role, there is currently no scientific evidence to support its function as a significant odorant or its interaction with olfactory receptors.

Conclusion and Future Directions

Odoratone is a fascinating and complex natural product with demonstrated insecticidal potential. While its basic chemical identity has been established, a significant amount of research is still required to fully characterize its physical properties, biological activities, and mechanism of action. Future research should focus on:

- **Experimental Determination of Physical Properties:** Obtaining accurate experimental data for properties such as melting point and solubility is crucial for its further study and potential application.
- **Detailed Spectroscopic Analysis:** Publication of complete and detailed spectroscopic data will be invaluable for the scientific community for unambiguous identification.
- **Elucidation of Biological Mechanisms:** In-depth studies are needed to understand the molecular targets and signaling pathways affected by **Odoratone**, particularly in insects.
- **Synthetic Chemistry:** The development of a total synthesis route for **Odoratone** would not only confirm its structure but also provide a means to produce it and its analogs for further

biological evaluation.

The exploration of **Odoratone** and similar complex natural products holds promise for the discovery of new and effective agents for various applications, including agriculture and potentially medicine.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. Tetracyclic Diterpenoid Synthesis Facilitated by ODI-Cascade Approaches to Bicyclo[3.2.1]octane Skeletons - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Triterpenoid profiling and functional characterization of the initial genes involved in isoprenoid biosynthesis in neem (Azadirachta indica) - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Odoratone: Physical, Chemical, and Biological Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1144338#physical-and-chemical-properties-of-odoratone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com